

Application Note: Metabolic Flux Analysis Using L-Proline-13C5, 15N, D7

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Compound of Interest

Compound Name: *L-PROLINE (13C5,D7,15N)*

Cat. No.: *B1579757*

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Executive Summary

L-Proline-13C5, 15N, D7 represents the "gold standard" for resolving complex metabolic routing in fibrosis and cancer metabolism. Unlike single-isotope tracers (e.g., 13C-only), this triple-labeled isotopologue allows for the simultaneous determination of:

- Carbon Backbone Fate: Tracing proline entry into the TCA cycle via Glutamate (13C/15N retention).
- Collagen Maturation: Distinguishing de novo collagen synthesis from matrix recycling via the specific loss of Deuterium during prolyl hydroxylation.
- Redox State: Monitoring Proline Dehydrogenase (PRODH)-mediated electron transfer, where Deuterium retention correlates with FAD reduction rates.

Critical Technical Note: The use of Deuterium (D7) introduces a Kinetic Isotope Effect (KIE). While 13C and 15N have negligible effects on reaction rates, the C-D bond is stronger than C-H, potentially slowing enzymatic steps (e.g., PRODH activity). This protocol is optimized for pathway tracing and fractional enrichment analysis, rather than absolute flux kinetics, unless KIE corrections are applied.

Scientific Rationale & Pathway Mapping

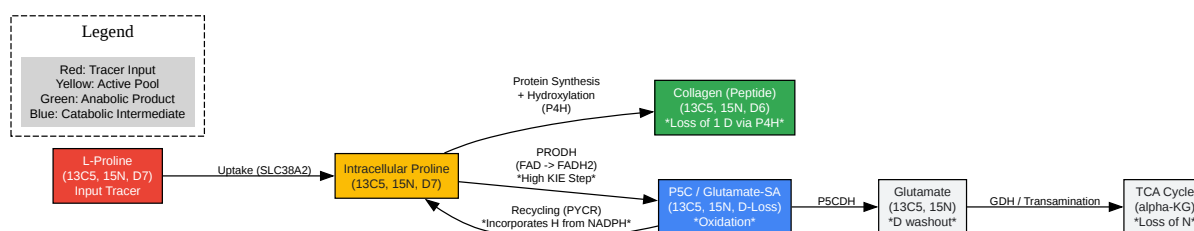
The Triple-Label Advantage

Standard ^{13}C -Proline tracing cannot easily distinguish between proline that has been oxidized to P5C and recycled back to proline (redox cycling) versus "fresh" proline. The D7 label resolves this:

- Biosynthesis: Proline retains D labels.
- Collagen Synthesis: Prolyl-4-Hydroxylase (P4H) removes the trans-4-hydrogen. If using D7-Proline, the resulting Hydroxyproline (Hyp) mass shift reveals if the residue came from the tracer (loss of 1 D) or recycled peptides.
- Oxidation (PRODH): Conversion to P5C involves loss of hydrogens. Re-synthesis from P5C (via PYCR) incorporates solvent hydrogen, washing out the D label.

Pathway Diagram (Graphviz)

The following diagram illustrates the mass shifts and metabolic fate of the tracer.



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Caption: Metabolic fate of Triple-Labeled Proline. Note the specific loss of Deuterium during Collagen synthesis (hydroxylation) and the potential for Deuterium washout during the P5C recycling loop.

Experimental Protocol

Phase A: Reagents & Cell Culture Prep

- Tracer Stock: Dissolve L-Proline-13C5, 15N, D7 (Sigma/Cambridge Isotope) in PBS to 100 mM. Filter sterilize (0.22 μ m).
- Media: Use DMEM lacking Proline and Glutamine. Supplement with dialyzed FBS (dFBS) to remove background unlabeled proline.
 - Note: Standard FBS contains ~200-400 μ M Proline, which will dilute your tracer. Dialyzed FBS is mandatory.

Phase B: Labeling Experiment

- Seeding: Plate cells (e.g., Fibroblasts, Cancer lines) to reach 70% confluency.
- Wash: Wash cells 2x with warm PBS to remove residual unlabeled media.
- Pulse: Add experimental media containing 0.5 mM - 2.0 mM L-Proline-13C5, 15N, D7.
 - Control: Parallel wells with Unlabeled Proline (for retention time confirmation).
- Time Points:
 - Flux/Turnover: 0, 15, 30, 60 min (Fast turnover).
 - Collagen Synthesis:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) 6, 12, 24, 48 hours (Slow accumulation).

Phase C: Quenching & Extraction

Crucial Step: Proline is highly polar. Traditional organic extractions may result in poor recovery if not optimized.

- Quench: Rapidly aspirate media. Wash 1x with ice-cold saline (0.9% NaCl).
 - Do not use PBS: Phosphate interferes with LC-MS.

- Extract: Add 500 μ L of -80°C Extraction Solvent (80% Methanol / 20% Water with 0.1% Formic Acid) directly to the plate.
- Scrape & Collect: Scrape cells; transfer to Eppendorf tubes.
- Disrupt: Vortex 1 min; incubate on dry ice for 10 min. Centrifuge at 15,000 x g for 10 min at 4°C.
- Supernatant: Transfer to LC-MS vials. Optional: Dry down under Nitrogen and reconstitute in 50% Acetonitrile if concentrating is needed.

LC-MS/MS Acquisition Parameters

Chromatography (HILIC Mode) Proline is not well-retained on C18. ZIC-pHILIC (Merck/SeQuant) or Amide columns are required.

- Column: ZIC-pHILIC (2.1 x 100 mm, 5 μ m).
- Mobile Phase A: 20 mM Ammonium Carbonate, pH 9.0 (Water).
- Mobile Phase B: 100% Acetonitrile.
- Gradient: 80% B to 20% B over 15 mins.

Mass Spectrometry (MRM Settings)

- Ionization: ESI Positive Mode.
- Mass Shift Calculation:
 - Proline (Unlabeled): C₅ H₉ N O₂.^[6] MW = 115.13. [M+H]⁺ = 116.1.
 - Tracer (¹³C₅, ¹⁵N, D₇):
 - ¹³C x 5 = +5.01 Da
 - ¹⁵N x 1 = +0.99 Da
 - D x 7 = +7.04 Da

- Correction: In ESI (aqueous mobile phase), the exchangeable H (NH and COOH) will swap with solvent H. Therefore, only the 7 non-exchangeable Carbon-bound Deuteriums remain?
- Refinement: Proline has 7 non-exchangeable H's (on the ring). The H on Nitrogen and Oxygen are exchangeable.
- Observed Parent Ion (in H₂O): $116.1 + 5 (\text{C}) + 1 (\text{N}) + 7 (\text{D}_{\text{ring}}) = 129.1 \text{ m/z}$.

MRM Transitions Table:

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Notes
Proline (Unlabeled)	116.1	70.1	20	Loss of HCOOH (46 Da)
Proline (13C5, 15N, D7)	129.1	79.1	20	Loss of 13C-O-O-H (47 Da)*
Hydroxyproline (Unlabeled)	132.1	86.1	22	Standard Hyp
Hydroxyproline (Labeled)	144.1	94.1	22	M+12 Shift (Loss of 1 D during hydroxylation)

** Note on Labeled Fragment: ** The loss of formic acid (HCOOH) typically removes the Carboxyl carbon (13C) and two oxygens. The fragment retains the pyrrolidine ring (4x13C, 1x15N, 6xD).

- Parent (129) - Fragment (79) = 50 Da loss?
- Correction: Unlabeled 116 -> 70 is loss of 46 (HCOOH).
- Labeled 129 -> Loss of H(13C)OOH.
 - H (solvent) + 13C (13.003) + O (16) + O (16) + H (solvent/exchange) = ~47 Da.

- $129 - 47 = 82$.
- Verification: The fragment is the pyrrolidine ring.
 - Unlabeled: $C_4 H_8 N = 412 + 81 + 14 = 70$.
 - Labeled: $^{13}C_4 D_7 ^{15}N$.
 - $413 (52) + 72 (14) + 1 \cdot 15 (15) = 81$.
- Target Q3 for Labeled Proline is ~81-82 m/z. (Optimize on instrument).

Data Analysis & Interpretation

Calculating Fractional Enrichment

Do not rely solely on peak area. You must correct for natural abundance (though with $^{13}C_5/^{15}N/D_7$, the mass shift is so large (+13) that natural abundance overlap is negligible).

Collagen Synthesis Rate

To measure collagen synthesis, look for the appearance of Labeled Hydroxyproline.

- Key Indicator: The labeled Hydroxyproline will be M+12 (not M+13), because the P4H enzyme removes one Deuterium atom during the conversion of Proline to Hydroxyproline.
- Ratio:

represents the fraction of collagen synthesized de novo during the labeling period.

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